

CM4620: Application Notes and Protocols for Mouse Models of Pancreatitis

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Compound of Interest

Compound Name: MRS4620

Cat. No.: B12419253

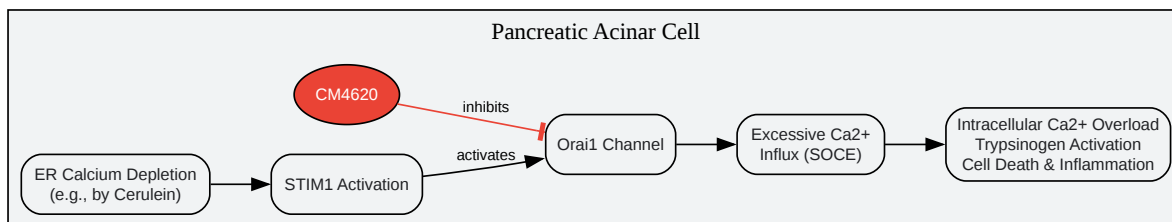
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These application notes provide a comprehensive overview of the use of CM4620, a selective inhibitor of Orai1 calcium channels, in preclinical mouse models of acute pancreatitis. The following sections detail the mechanism of action, experimental protocols for disease induction and treatment, and key quantitative outcomes.

Mechanism of Action

CM4620 is a potent and selective inhibitor of the Orai1 calcium channel, a key component of store-operated calcium entry (SOCE). In pancreatic acinar cells, excessive SOCE is a critical early event in the pathogenesis of acute pancreatitis, leading to intracellular calcium overload, premature activation of digestive enzymes, cellular injury, and inflammation. By blocking Orai1-mediated calcium influx, CM4620 mitigates these initial pathological events, thereby reducing the severity of pancreatitis.^{[1][2]} The proposed signaling pathway is illustrated below.



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Caption: Signaling pathway of CM4620 in pancreatitis.

Experimental Protocols

The most common method for inducing acute pancreatitis in mouse models for studying CM4620 is through the administration of cerulein, a cholecystokinin analogue.

Cerulein-Induced Acute Pancreatitis Model

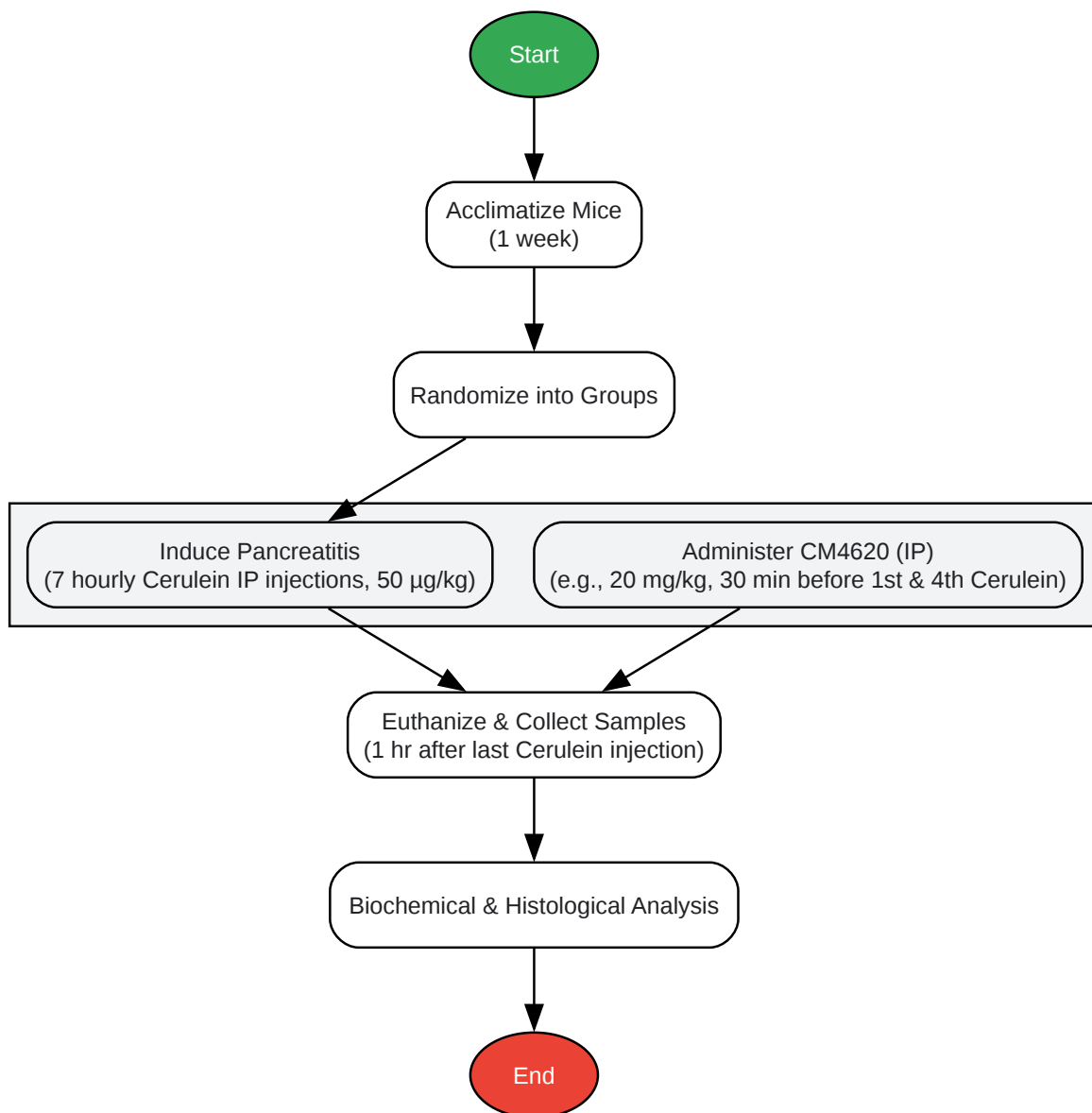
This protocol describes the induction of acute pancreatitis in mice using repeated injections of cerulein and subsequent treatment with CM4620.

Materials:

- C57BL/6 mice (male, 7-weeks-old)
- Cerulein (50 µg/kg)
- CM4620 (e.g., 20 mg/kg or 0.1 mg/kg)
- Saline solution
- Vehicle for CM4620 (e.g., 75% polyethylene glycol, 5% 2-hydroxypropyl-β-cyclodextrin, 20% water)
- Syringes and needles for intraperitoneal (IP) injections

Procedure:

- **Acclimatization:** Acclimate mice for at least one week before the experiment with ad libitum access to food and water.
- **Grouping:** Randomly assign mice to the following experimental groups:
 - Control (Saline)
 - CM4620 Control (Saline + CM4620)
 - Pancreatitis (Cerulein)
 - Pancreatitis + CM4620 (Cerulein + CM4620)
- **Pancreatitis Induction:** Induce acute pancreatitis by administering seven hourly intraperitoneal (IP) injections of cerulein at a dose of 50 µg/kg.^[1] The control group receives saline injections following the same schedule.
- **CM4620 Administration:** Administer CM4620 via IP injection. The timing and dosage can be varied. A common protocol involves two IP injections of CM4620 (20 mg/kg each) 30 minutes before the first and fourth cerulein injections, for a total dose of 40 mg/kg.^[1] Another study has shown efficacy with a much lower dose of 0.1 mg/kg.^{[3][4]}
- **Sample Collection:** Euthanize mice one hour after the final cerulein injection. Collect blood via cardiac puncture for serum analysis (amylase, lipase) and harvest the pancreas for histological examination and trypsin activity measurement.^[1]



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References

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